

Addressing GNE-495 variability in animal studies

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Compound of Interest

Compound Name: GNE-495
Cat. No.: B15607992

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GNE-495 Technical Support Center

Welcome to the technical support resource for **GNE-495**. This guide is designed for researchers, scientists, and drug development professionals to provide troubleshooting assistance and answers to frequently asked questions regarding the use of **GNE-495** in animal studies. Our goal is to help you address potential sources of variability and ensure the reproducibility of your experimental results.

Frequently Asked Questions (FAQs)

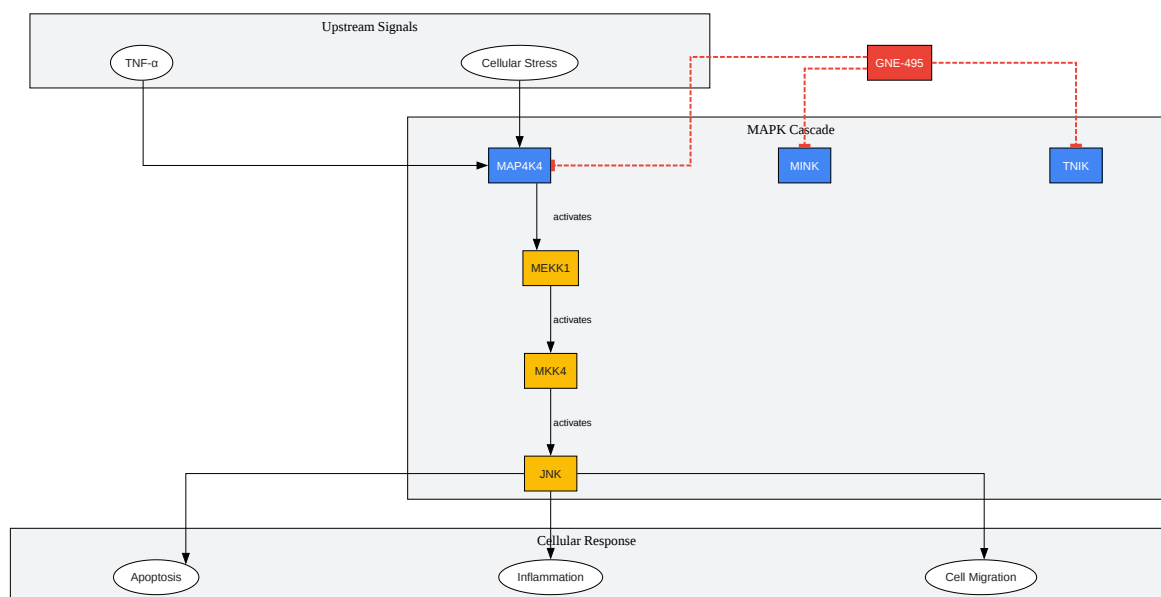
General Information

Q1: What is **GNE-495** and what is its primary mechanism of action?

GNE-495 is a potent and selective inhibitor of Mitogen-activated protein kinase kinase kinase 4 (MAP4K4).[1][2][3] It was developed through a structure-based design effort to have high potency and minimal brain penetration to avoid central nervous system (CNS) toxicity.[2][4] **GNE-495** functions by inhibiting MAP4K4, which is involved in numerous biological processes, including inflammation, angiogenesis, and cancer.[3][4] The inhibitor has demonstrated in vivo efficacy in models of retinal angiogenesis, where its effects mimic those of an inducible Map4k4 knockout.[2][3][4]

Q2: What is the established signaling pathway for MAP4K4?

MAP4K4 is an upstream kinase in the c-Jun N-terminal kinase (JNK) signaling pathway.[5] It can activate this pathway, which is associated with inflammation, apoptosis, and other stress responses.[5][6][7] **GNE-495**'s inhibition of MAP4K4 is expected to attenuate downstream JNK signaling.[8]



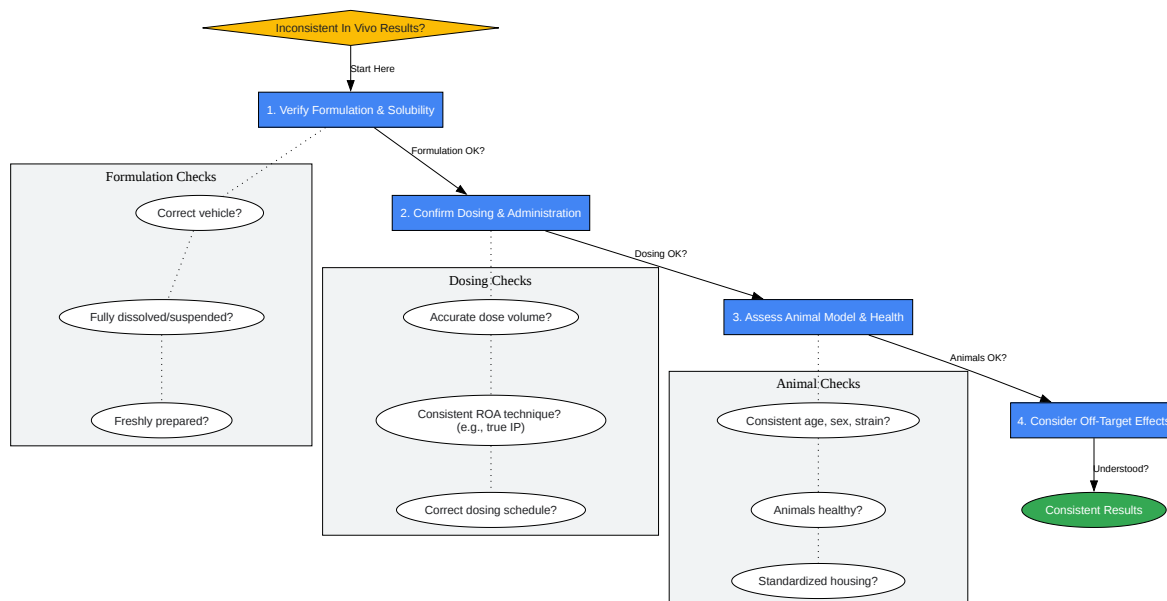
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Caption: MAP4K4 signaling cascade and the inhibitory action of **GNE-495**.

Troubleshooting In Vivo Variability

Q3: My results are inconsistent between experiments. What are the common sources of variability when using **GNE-495**?

Variability in animal studies can arise from multiple factors. For a compound like **GNE-495**, key areas to investigate are drug formulation and administration, animal-specific factors, and potential off-target effects. A systematic approach to troubleshooting is recommended.



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